

4-Bromo-2,5-difluoronitrobenzene safety data sheet (SDS) information

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Compound of Interest

Compound Name: 4-Bromo-2,5-difluoronitrobenzene

Cat. No.: B065052

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A Comprehensive Safety Guide to 4-Bromo-2,5-difluoronitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety information for **4-Bromo-2,5-difluoronitrobenzene** (CAS No. 167415-27-2), a versatile chemical intermediate in the synthesis of pharmaceuticals and advanced materials.^[1] The following sections detail its physical and chemical properties, associated hazards, handling procedures, and emergency response protocols to ensure its safe use in a laboratory and research setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Bromo-2,5-difluoronitrobenzene** is presented below. These properties are essential for understanding its behavior under various experimental conditions.

Property	Value
CAS Number	167415-27-2
Molecular Formula	C6H2BrF2NO2
Molecular Weight	237.99 g/mol [1][2][3]
Appearance	Light orange to yellow to green powder or crystal[1]
Melting Point	55 - 60 °C (131 - 140 °F)[1][4]
Purity	≥ 98% (GC)[1]

Hazard Identification and Classification

4-Bromo-2,5-difluoronitrobenzene is classified as a hazardous substance.[4] The following table summarizes its GHS hazard statements, indicating the nature of the potential hazards.

Hazard Classification	GHS Hazard Statement
Acute Toxicity (Oral)	H302: Harmful if swallowed
Acute Toxicity (Dermal)	H312: Harmful in contact with skin
Acute Toxicity (Inhalation)	H332: Harmful if inhaled
Skin Corrosion/Irritation	H315: Causes skin irritation[4]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[4]
Specific target organ toxicity (single exposure)	H335: May cause respiratory irritation[4]

Consistent with these classifications, the compound is labeled with the "Warning" signal word.
[4]

Precautionary Measures and Safe Handling

Adherence to the following precautionary statements is mandatory to minimize risk when handling **4-Bromo-2,5-difluoronitrobenzene**.

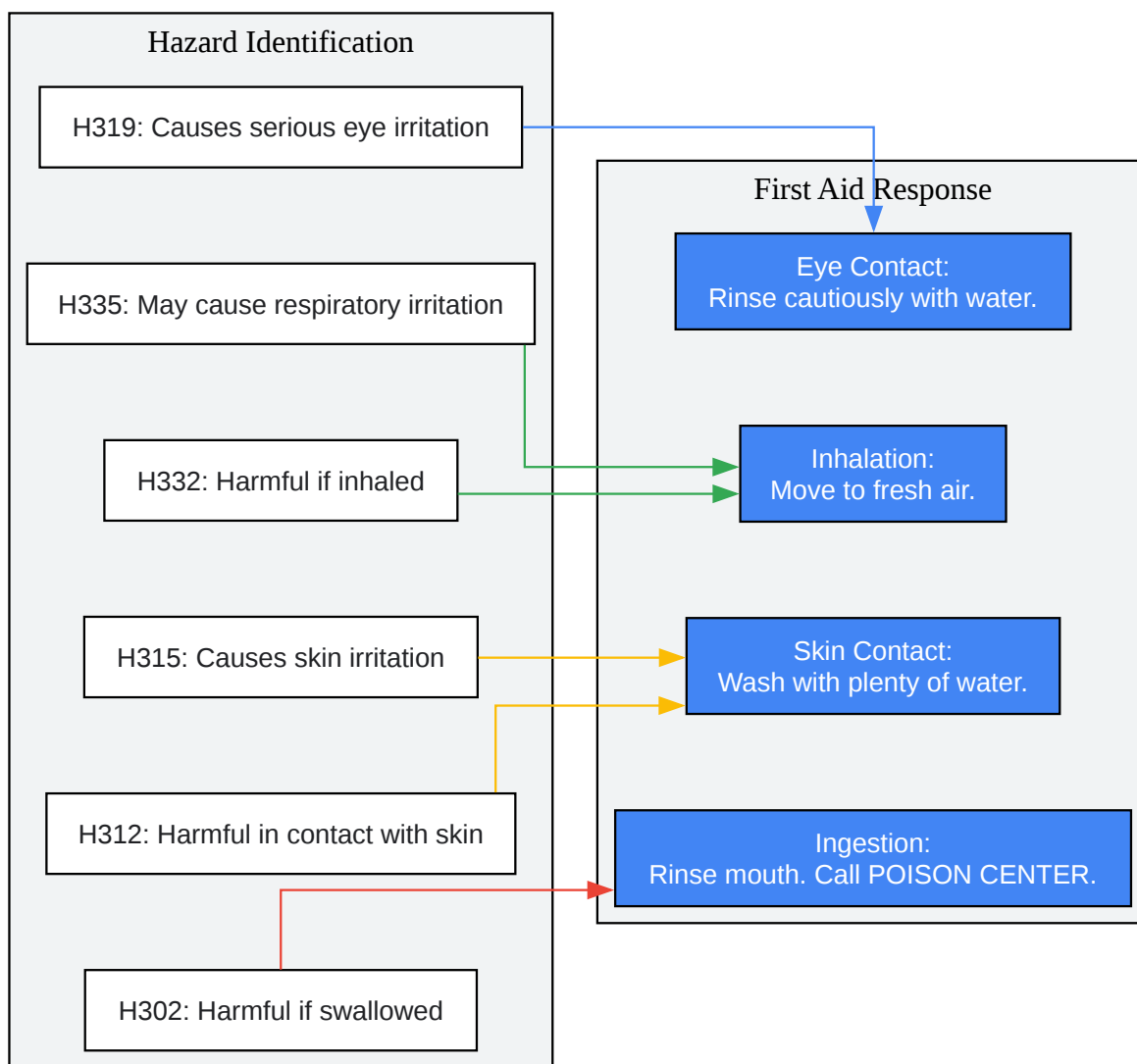
Category	Precautionary Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
P264: Wash face, hands and any exposed skin thoroughly after handling.[4]	
P270: Do not eat, drink or smoke when using this product.[4]	
P271: Use only outdoors or in a well-ventilated area.[4]	
P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]	
Response	P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.
P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]	
P312: Call a POISON CENTER or doctor if you feel unwell.[5]	
Storage	Store in a well-ventilated place. Keep container tightly closed.[4]
Store locked up.[4]	
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

The provided Safety Data Sheets do not detail the specific experimental methodologies used to determine the physical, chemical, and toxicological properties. These tests are typically conducted in accordance with internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD), but specific citations to these methods were not available in the source documents.

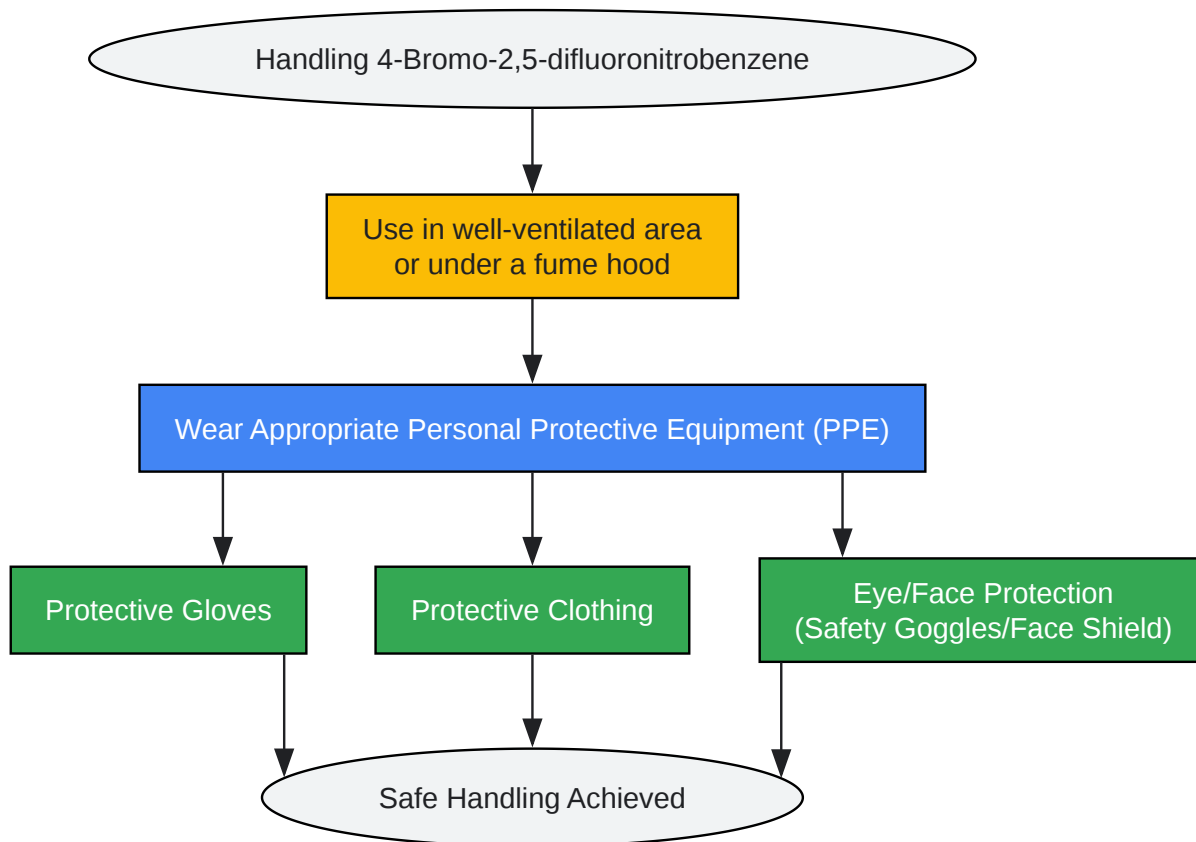
Visualized Safety Workflows

To facilitate a quick understanding of the logical flow from hazard identification to response, the following diagrams are provided.



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Caption: Hazard statements and corresponding first aid measures.



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Caption: Required personal protective equipment workflow.

First Aid Measures

Immediate first aid is crucial in the event of exposure. The following procedures should be followed:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[6][7] If eye irritation persists, get medical advice/attention.[6][7]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[6] If skin irritation occurs, get medical advice/attention.[6][7]

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[6][7] Call a POISON CENTER or doctor/physician if you feel unwell.[6][7]
- Ingestion: Rinse mouth.[7] Immediately call a POISON CENTER or doctor/physician.[7]

Fire-Fighting and Accidental Release Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam for extinction.[6][7]
- Hazardous Combustion Products: In case of fire, hazardous decomposition products such as carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), hydrogen halides, and gaseous hydrogen fluoride (HF) may be produced.[6][7]
- Accidental Release: For spills, soak up with inert absorbent material (e.g., sand, silica gel). [6] Keep in suitable, closed containers for disposal.[6] It is important to remove all sources of ignition and use spark-proof tools.[6]

Storage and Stability

- Storage Conditions: Store in a well-ventilated place and keep the container tightly closed.[6] [7] The storage area should be dry and cool.[8] Keep away from heat, sparks, and flame.[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[7]
- Stability: The compound is stable under normal conditions.[7][8]

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